

# An In-Depth Technical Guide to Methyl 4-(Hydroxymethyl)cubane-1-carboxylate

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## Compound of Interest

Compound Name: Methyl 4-hydroxymethylcubanecarboxylate

Cat. No.: B1632085

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## Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of methyl 4-(hydroxymethyl)cubane-1-carboxylate, a unique bifunctional molecule with significant potential in medicinal chemistry and materials science. We will delve into its precise chemical identity, explore the rationale behind its synthesis, provide detailed characterization protocols, and discuss its applications, grounded in the principles of scientific integrity and practical laboratory insights.

## Nomenclature and Structural Elucidation

The correct and unambiguous naming of complex molecules is paramount for clear scientific communication. The subject of this guide is methyl 4-(hydroxymethyl)cubane-1-carboxylate.

IUPAC Name: Methyl 4-(hydroxymethyl)cubane-1-carboxylate

Systematic Name: Methyl 4-(hydroxymethyl)pentacyclo[4.2.0.0<sup>2,5</sup>.0<sup>3,8</sup>.0<sup>4,7</sup>]octane-1-carboxylate

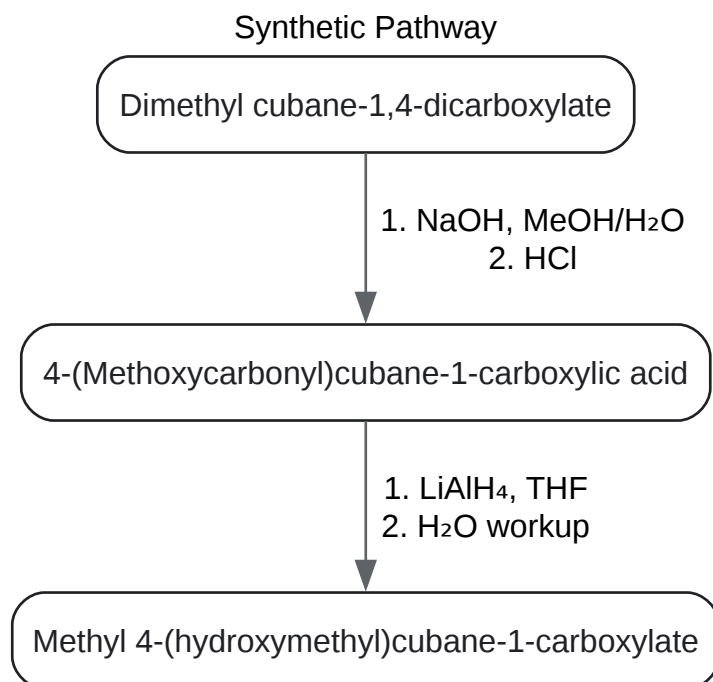
CAS Number: 60462-19-3

Molecular Formula: C<sub>11</sub>H<sub>12</sub>O<sub>3</sub>

Molecular Weight: 192.21 g/mol

The cubane core is a Platonic hydrocarbon, a synthetic  $C_8H_8$  cage-like structure with carbon atoms at the vertices of a cube. This unique geometry imparts significant strain, yet the molecule exhibits remarkable kinetic stability.<sup>[1][2]</sup> For substituted cubanes, the numbering of the carbon atoms is critical. In a 1,4-disubstituted cubane, the substituents are located at opposite corners of the cube, maximizing their separation.

It is crucial to distinguish this compound from the similarly named methyl 4-hydroxycubane-1-carboxylate. The "hydroxymethyl" designation in our target molecule indicates a  $-CH_2OH$  group, whereas "hydroxy" would imply a direct  $-OH$  bond to the cubane cage. This seemingly minor difference in nomenclature reflects a significant structural and chemical distinction.



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## References

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- 2. High energy derivatives of Cubane [ch.ic.ac.uk]
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